

# cross-modal validation of TMS brain mapping with other techniques

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Tms-ct*  
CAS No.: *158111-10-5*  
Cat. No.: *B119462*

[Get Quote](#)

## Cross-Modal Validation of TMS Brain Mapping: A Comparative Guide

A detailed guide for researchers, scientists, and drug development professionals on the cross-modal validation of Transcranial Magnetic Stimulation (TMS) brain mapping with other leading neuroimaging techniques. This guide provides an objective comparison of performance, supported by experimental data, to aid in the selection of appropriate methodologies for neuroscience research and clinical applications.

Transcranial Magnetic Stimulation (TMS) is a non-invasive neurostimulation and neuromodulation technique that has become a cornerstone of cognitive neuroscience and is increasingly used in clinical settings for treating neurological and psychiatric disorders.<sup>[1][2]</sup> The ability of TMS to transiently modulate cortical excitability allows for the establishment of causal links between brain regions and their functions. However, to ensure the accuracy and reliability of TMS brain mapping, it is crucial to validate its findings with other established neuroimaging techniques. This guide provides a comprehensive comparison of TMS with

functional Magnetic Resonance Imaging (fMRI), Electroencephalography (EEG), Magnetoencephalography (MEG), and Positron Emission Tomography (PET).

## TMS and Functional Magnetic Resonance Imaging (fMRI)

Concurrent TMS-fMRI allows for the direct investigation of how TMS-induced cortical stimulation affects brain-wide network activity with high spatial resolution.[1][3][4][5] This combination is powerful for mapping functional connectivity and understanding the causal effects of stimulating a specific brain region.[3][4]

### Quantitative Comparison: TMS vs. fMRI



#### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

### Experimental Protocol: Concurrent TMS-fMRI

A common approach for concurrent TMS-fMRI involves interleaving TMS pulses with fMRI acquisition to avoid major artifacts.[1]

Objective: To map the functional connectivity of a target cortical region.

Materials:

- MRI-compatible TMS system (stimulator and coil)
- 3T or higher MRI scanner

- Neuronavigation system for precise TMS coil positioning[9]
- MR-compatible head coil designed to accommodate the TMS coil[1]

Procedure:

- Anatomical Scan: Acquire a high-resolution T1-weighted anatomical MRI scan for neuronavigation.
- Functional Localizer (Optional): Perform a standard fMRI task to functionally identify the target brain region for TMS stimulation.
- TMS Coil Positioning: Use the neuronavigation system to position the TMS coil over the target region, guided by the anatomical and functional scans. The coil is placed inside the MR head coil.[1]
- Concurrent TMS-fMRI Acquisition:
  - An interleaved or "sparse" temporal acquisition sequence is often used, where TMS pulses are delivered during gaps in the fMRI data acquisition.[1][3] This minimizes the impact of the TMS magnetic pulse on the fMRI signal.
  - Alternatively, continuous fMRI acquisition can be performed with advanced artifact correction methods.[3]
  - TMS can be delivered as single pulses, paired pulses, or repetitive TMS (rTMS) trains, depending on the experimental question.
- Data Preprocessing and Analysis:
  - fMRI data requires specialized preprocessing to remove TMS-induced artifacts, including spike removal, slice interpolation, and motion correction.
  - Statistical analysis is then performed to identify brain regions showing a BOLD signal change that is time-locked to the TMS pulses.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Concurrent TMS-fMRI Experimental Workflow

## TMS and Electroencephalography (EEG)

TMS-EEG co-registration provides a powerful tool to directly measure cortical excitability and connectivity with high temporal resolution.[10][11] This combination allows researchers to probe the immediate effects of TMS on neural oscillations and evoked potentials.[10][11]

## Quantitative Comparison: TMS vs. EEG



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Experimental Protocol: TMS-EEG Co-registration

Objective: To measure TMS-evoked potentials (TEPs) and assess cortical excitability.

**Materials:**

- TMS system
- TMS-compatible EEG system (amplifier and cap with electrodes)
- Neuronavigation system

**Procedure:**

- EEG Cap Placement: The EEG cap is placed on the participant's head, ensuring low electrode impedances.
- TMS Coil Positioning: The TMS coil is positioned over the target cortical area using neuronavigation. The coil is held in place over the EEG cap.
- Data Acquisition:
  - Single TMS pulses are delivered at a specific intensity (e.g., a percentage of the individual's resting motor threshold).
  - The EEG signal is recorded continuously. The TMS pulse creates a large artifact that needs to be addressed in post-processing.[\[12\]](#)
  - To minimize sensory-evoked potentials from the TMS click and scalp sensation, auditory masking and a thin layer of foam between the coil and the head are often used.[\[15\]](#)
- Data Preprocessing and Analysis:
  - The large TMS pulse artifact is removed from the EEG data, typically by interpolating the signal for a few milliseconds around the pulse.
  - The data is then filtered, segmented into epochs time-locked to the TMS pulse, and baseline-corrected.
  - TEPs are calculated by averaging the epochs. The amplitude and latency of different TEP components (e.g., N45, P60, N100) are analyzed to assess cortical excitability and connectivity.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

TMS-EEG Co-registration Experimental Workflow

## TMS and Magnetoencephalography (MEG)

MEG, like EEG, measures the magnetic fields produced by neuronal activity, offering excellent temporal resolution. The combination with TMS is less common than with EEG due to the technical challenges of shielding the MEG sensors from the TMS magnetic pulse. However, studies comparing the mapping results of the two techniques, often performed in separate sessions, provide valuable cross-validation.

## Quantitative Comparison: TMS vs. MEG



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

# Experimental Protocol: Comparative TMS and MEG Mapping

Objective: To cross-validate the localization of a functional brain area (e.g., motor cortex) using TMS and MEG.

Materials:

- TMS system with neuronavigation
- MEG system

Procedure:

- MEG Session:
  - The participant undergoes MEG scanning while performing a task to activate the brain region of interest (e.g., median nerve stimulation to map the somatosensory cortex).[16]
  - The MEG data is analyzed to identify the cortical sources of the evoked fields.
- TMS Session:
  - In a separate session, the participant undergoes TMS mapping of the same brain region.
  - For motor mapping, single TMS pulses are delivered over the motor cortex, and motor evoked potentials (MEPs) are recorded from a target muscle.[16]
  - The location on the cortex that consistently elicits the largest MEPs is identified as the motor hotspot.
- Data Co-registration and Comparison:
  - The MEG source localization results and the TMS hotspot locations are co-registered to the individual's anatomical MRI.
  - The spatial correspondence between the functional maps generated by the two techniques is then quantitatively assessed.

## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Concurrent TMS-fMRI: Technical Challenges, Developments, and Overview of Previous Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Transcranial magnetic stimulation - Mayo Clinic [[mayoclinic.org](https://www.mayoclinic.org)]
- 3. A guide for concurrent TMS-fMRI to investigate functional brain networks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [escholarship.org](https://escholarship.org) [[escholarship.org](https://escholarship.org)]

- 5. [Frontiers | A guide for concurrent TMS-fMRI to investigate functional brain networks \[frontiersin.org\]](#)
- 6. [Frontiers | Fancies and Fallacies of Spatial Sampling With Transcranial Magnetic Stimulation \(TMS\) \[frontiersin.org\]](#)
- 7. [Frontiers | Insight Into the Effects of Clinical Repetitive Transcranial Magnetic Stimulation on the Brain From Positron Emission Tomography and Magnetic Resonance Imaging Studies: A Narrative Review \[frontiersin.org\]](#)
- 8. [Transcranial magnetic stimulation mapping of the motor cortex: comparison of five estimation algorithms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [cds.ismrm.org \[cds.ismrm.org\]](#)
- 10. [Transcranial Magnetic Stimulation-Electroencephalography for Biomarker Discovery in Psychiatry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 11. [Assessing cortical network properties using TMS–EEG - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 12. [iris.unitn.it \[iris.unitn.it\]](#)
- 13. [mdpi.com \[mdpi.com\]](#)
- 14. [Real-time artifacts reduction during TMS-EEG co-registration: a comprehensive review on technologies and procedures - IRep - Nottingham Trent University \[irep.ntu.ac.uk\]](#)
- 15. [Experimental suppression of transcranial magnetic stimulation-electroencephalography sensory potentials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 16. [Comparing the efficacy of awake and sedated MEG to TMS in mapping hand sensorimotor cortex in a clinical cohort - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 17. [Mapping-Sensorimotor-Cortex-in-Children--Comparison-of-MEG-Somatosensory-Mapping-Under-Sedation-and-TMS-Motor-Mapping-in-the-Awake-State \[aesnet.org\]](#)
- To cite this document: BenchChem. [cross-modal validation of TMS brain mapping with other techniques]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119462#cross-modal-validation-of-tms-brain-mapping-with-other-techniques\]](https://www.benchchem.com/product/b119462#cross-modal-validation-of-tms-brain-mapping-with-other-techniques)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)